

A Technical Guide to the Proposed Synthesis of CAS 1198156-69-2

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Compound of Interest

Compound Name: (4-(Isopentyloxy)phenyl)boronic acid

Cat. No.: B178781

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Disclaimer: A detailed, experimentally validated synthesis pathway for CAS 1198156-69-2 is not readily available in the public domain based on current literature searches. The following guide presents a plausible, generalized synthesis route based on well-established chemical principles for the formation of analogous arylboronic acids. The experimental details are hypothetical and would require optimization in a laboratory setting.

Introduction

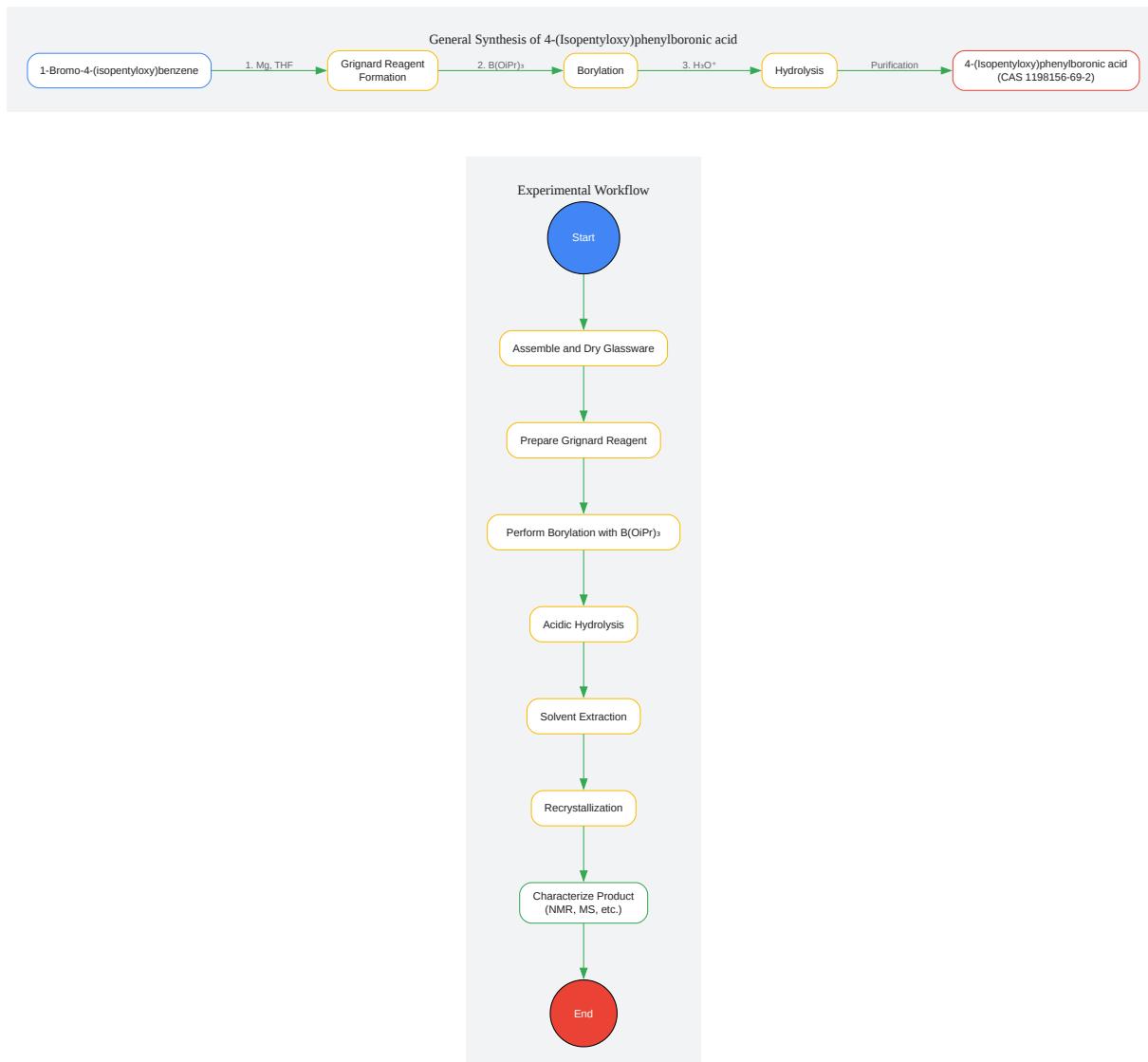
CAS number 1198156-69-2 corresponds to the chemical compound 4-(Isopentyloxy)phenylboronic acid. This molecule belongs to the family of boronic acids, which are crucial reagents in organic synthesis, most notably as coupling partners in Suzuki-Miyaura cross-coupling reactions to form carbon-carbon bonds. This technical guide outlines a probable synthetic pathway, starting materials, and a conceptual experimental workflow for its preparation.

Proposed Synthesis Pathway

The most common and established method for the synthesis of arylboronic acids involves the reaction of an organometallic reagent, typically a Grignard or organolithium reagent, with a trialkyl borate, followed by acidic hydrolysis. The proposed pathway for 4-

(Isopentyloxy)phenylboronic acid follows this logic, starting from the corresponding aryl bromide.

The overall transformation can be summarized as follows:



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